

preparing LX-1031 stock solutions for laboratory use

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Compound of Interest

Compound Name: LX-1031

Cat. No.: B1675527

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Application Notes and Protocols for LX-1031

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions of **LX-1031**, a potent and orally available inhibitor of tryptophan 5-hydroxylase (TPH), for laboratory use. **LX-1031** reduces the synthesis of serotonin (5-HT) peripherally, making it a valuable tool for research in areas such as irritable bowel syndrome and other gastrointestinal disorders.[1] [2][3]

Chemical Properties of LX-1031

A summary of the key chemical properties of **LX-1031** is presented in the table below. This information is critical for accurate preparation of stock solutions and for experimental design.

Property	Value	Reference
Molecular Weight	538.52 g/mol	[1][4]
Formula	C28H25F3N4O4	[1][4]
CAS Number	945976-76-1	[1][4]
Appearance	Solid, light yellow to yellow [1]	
Purity	>98% (typical)	



Solubility of LX-1031

The solubility of **LX-1031** in various solvents is crucial for the preparation of stock solutions. The following table summarizes its solubility for in vitro and in vivo applications. It is important to use newly opened, anhydrous DMSO for optimal solubility, as hygroscopic DMSO can significantly impact the results.[1]

Solvent	Solubility	Application	Reference
DMSO	≥ 34 mg/mL (≥ 63.14 mM)	In Vitro	[1]
10% DMSO, 40% PEG300, 5% Tween- 80, 45% Saline	≥ 2.5 mg/mL (≥ 4.64 mM)	In Vivo (oral)	[1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (≥ 4.64 mM)	In Vivo (oral)	[1]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (≥ 4.64 mM)	In Vivo (oral)	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM LX-1031 Stock Solution for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution of **LX-1031** in DMSO, suitable for cell-based assays and other in vitro experiments.

Materials:

- LX-1031 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials



- Calibrated micropipettes
- Vortex mixer
- Analytical balance

Procedure:

- Weighing the Compound: Accurately weigh out a specific mass of LX-1031 powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.385 mg of LX-1031.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the vial containing the LX-1031 powder. To prepare a 10 mM solution with 5.385 mg of LX-1031, add 1 mL of DMSO.
- Dissolution: Vortex the solution thoroughly until the LX-1031 is completely dissolved. Gentle
 warming in a water bath (not exceeding 37°C) or sonication can be used to aid dissolution if
 precipitation is observed.[1]
- Aliquoting and Storage: Once dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can lead to degradation of the compound.
- Storage: Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[1]

Protocol 2: Preparation of an LX-1031 Formulation for Oral Administration in Mice

This protocol details the preparation of a formulation of **LX-1031** suitable for oral gavage in mice, based on a common vehicle.

Materials:

- LX-1031 powder
- Dimethyl Sulfoxide (DMSO)



- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile conical tubes
- Vortex mixer

Procedure:

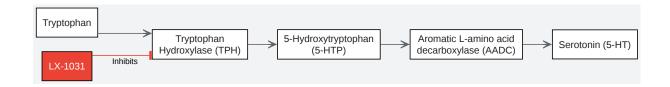
- Prepare a Concentrated Stock in DMSO: First, prepare a concentrated stock solution of LX-1031 in DMSO (e.g., 25 mg/mL).
- Vehicle Preparation: In a sterile conical tube, add the solvents in the following order, mixing thoroughly after each addition:
 - 10% DMSO (containing the dissolved LX-1031)
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- Example Calculation for a 1 mL final volume of 2.5 mg/mL LX-1031:
 - \circ Add 100 μ L of the 25 mg/mL **LX-1031** stock solution in DMSO to a sterile tube.
 - Add 400 μL of PEG300 and mix thoroughly.
 - $\circ~$ Add 50 μL of Tween-80 and mix until the solution is clear.
 - Add 450 μL of saline to bring the final volume to 1 mL.
- Final Mixing: Vortex the final solution until it is a clear and homogenous.



 Administration: The resulting solution will have a concentration of 2.5 mg/mL and is ready for oral administration to mice.[1]

Visualizations Signaling Pathway of LX-1031

The following diagram illustrates the mechanism of action of **LX-1031**. It inhibits tryptophan hydroxylase (TPH), the rate-limiting enzyme in the synthesis of serotonin (5-HT) from tryptophan. This inhibition leads to a reduction in peripheral serotonin levels.



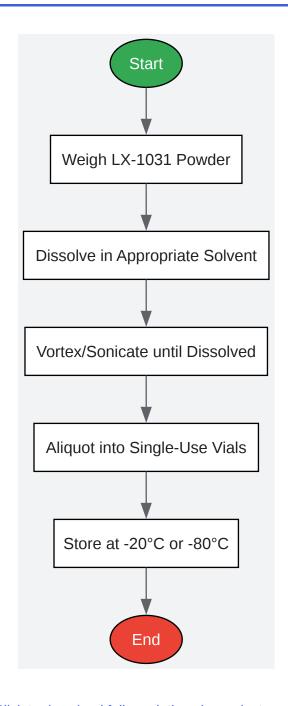
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Caption: Mechanism of action of LX-1031.

Experimental Workflow for Stock Solution Preparation

This diagram outlines the general workflow for preparing a stock solution of **LX-1031** for laboratory use.





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Caption: Workflow for **LX-1031** stock solution preparation.

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